

Navigating the Safe Handling of 2-Acetyl-4-Bromothiophene: A Technical Guide

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Compound of Interest

Compound Name: 2-Acetyl-4-bromothiophene

Cat. No.: B1302021

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the hazards and essential safety precautions for handling **2-acetyl-4-bromothiophene**. The information is compiled from various safety data sheets (SDS) to ensure a thorough understanding of the risks and the implementation of appropriate safety measures in a laboratory setting.

Hazard Identification and Classification

2-Acetyl-4-bromothiophene is a chemical compound that presents several hazards requiring careful management to ensure personnel safety. The Globally Harmonized System of Classification and Labelling of Chemicals (GHS) provides a standardized framework for understanding these risks.

GHS Hazard Statements:

- H300: Fatal if swallowed.[\[1\]](#)[\[2\]](#)
- H315: Causes skin irritation.[\[3\]](#)[\[4\]](#)
- H318 / H319: Causes serious eye damage / Causes serious eye irritation.[\[1\]](#)[\[3\]](#)[\[4\]](#)
- H335: May cause respiratory irritation.[\[3\]](#)[\[4\]](#)
- H226: Flammable liquid and vapor.[\[1\]](#)

Signal Word: Danger[1]

Hazard Pictograms:

- Skull and Crossbones
- Corrosion
- Exclamation Mark
- Flame

The primary routes of exposure are ingestion, skin contact, eye contact, and inhalation. The substance is classified as acutely toxic if swallowed, a skin and eye irritant, and may cause respiratory irritation.[1][3][4][5] It is also a flammable liquid and vapor.[1]

Physical and Chemical Properties

A summary of the key physical and chemical properties of **2-acetyl-4-bromothiophene** is presented in the table below.

Property	Value	Reference
Molecular Formula	C6H5BrOS	[6]
Molecular Weight	205.07 g/mol	[6][7]
Appearance	Yellow solid	[5]
Boiling Point	149 - 151 °C	[1]
Density	1.684 g/mL at 25 °C	[1]

Safe Handling and Storage Protocols

Adherence to strict safety protocols is paramount when working with **2-acetyl-4-bromothiophene** to minimize exposure and prevent accidents.

Personal Protective Equipment (PPE)

A detailed list of recommended personal protective equipment is provided below.

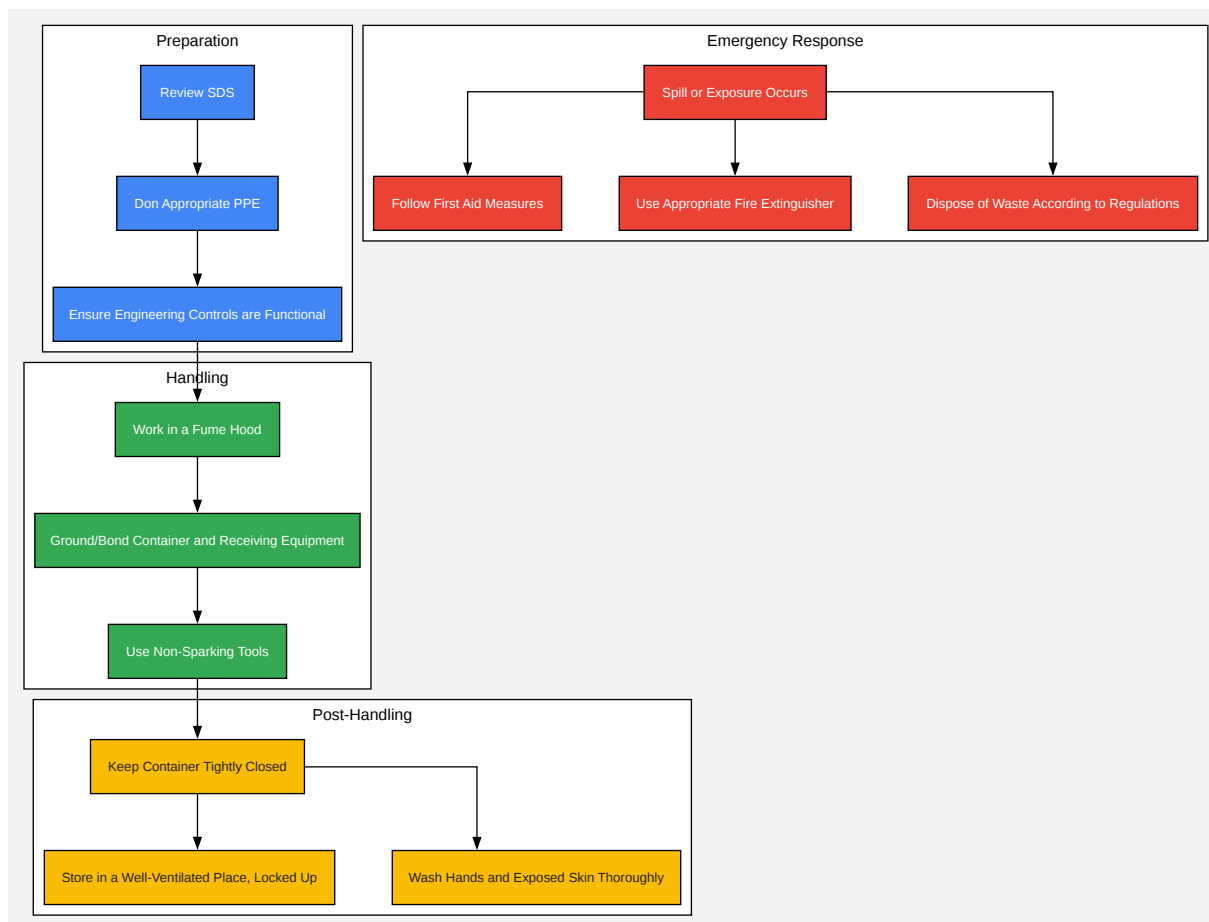
PPE Category	Specification
Eye/Face Protection	Safety goggles or face shield approved under standards such as NIOSH (US) or EN 166 (EU). [8]
Skin Protection	Wear protective gloves (inspect before use), a lab coat, and flame-retardant antistatic protective clothing.[1][3][8]
Respiratory Protection	Use in a well-ventilated area. If vapors, aerosols, or combustion products are likely, use a self-contained breathing apparatus.[1][3]

Engineering Controls

- Work in a well-ventilated area, preferably in a chemical fume hood.[2][3]
- Use explosion-proof electrical, ventilating, and lighting equipment.[1]
- Ensure eyewash stations and safety showers are readily accessible.

Handling Procedures

A logical workflow for the safe handling of **2-acetyl-4-bromothiophene** is illustrated in the following diagram.



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Caption: Safe Handling Workflow for **2-Acetyl-4-Bromothiophene**.

Storage Requirements

- Store in a well-ventilated place and keep the container tightly closed.[3][4]
- Keep away from heat, sparks, open flames, and hot surfaces. No smoking.[1]
- Store in a locked-up area.[1][4]
- Use polyethylene or polypropylene containers.[3]

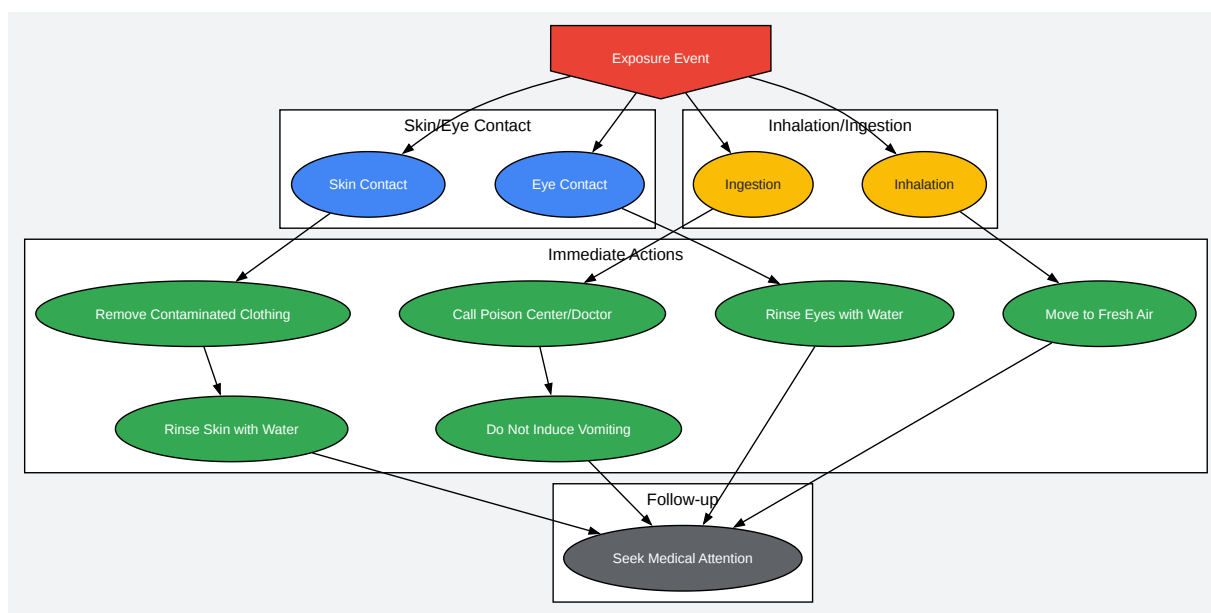
First Aid and Emergency Procedures

Immediate and appropriate first aid is critical in the event of exposure. The following table summarizes the recommended first aid measures.

Exposure Route	First Aid Measures
Ingestion	Immediately call a POISON CENTER or doctor. Rinse mouth. Do NOT induce vomiting.[1][2]
Skin Contact	Take off immediately all contaminated clothing. Rinse skin with water/shower. Seek medical attention if irritation occurs.[1][3]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Immediately call an ophthalmologist.[1]
Inhalation	Remove person to fresh air and keep comfortable for breathing.[2][4]

In case of a fire, use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[8]
Vapors are heavier than air and may spread along floors, and forms explosive mixtures with air at elevated temperatures.[1]

The logical flow for emergency response is depicted in the diagram below.



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Caption: Emergency First Aid Procedures.

Spill and Waste Disposal

In the event of a spill, immediately evacuate the area and move upwind.[3] Control personal contact by using protective equipment.[3] Contain and absorb the spill with sand, earth, inert material, or vermiculite.[3] Place the absorbed material in a suitable, labeled container for waste disposal.[3] Do not let the product enter drains.[1]

Dispose of contents and container to an authorized hazardous or special waste collection point in accordance with local, regional, and national regulations.[3]

Toxicological Information

To the best of current knowledge, the chemical, physical, and toxicological properties of **2-acetyl-4-bromothiophene** have not been thoroughly investigated.[1][8] However, it is known to be harmful if swallowed, in contact with skin, or if inhaled.[5] It causes skin and serious eye irritation and may cause respiratory irritation.[3][4][5] No components of this product are listed as carcinogens by IARC, NTP, or OSHA.[1]

This guide is intended to provide essential safety information for handling **2-acetyl-4-bromothiophene**. It is not a substitute for a thorough review of the Safety Data Sheet (SDS) and adherence to all institutional safety protocols. Always prioritize safety and handle all chemicals with the appropriate level of caution.

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